

Technical Support Center: Managing Thermal Runaway in Reactions with Organic Peroxides

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Compound of Interest

Compound Name: (tert-Butylperoxy)(triphenyl)silane

Cat. No.: B096289

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential guidance on safely managing reactions involving organic peroxides to prevent and control thermal runaway. The information is presented in a question-and-answer format to directly address specific issues you may encounter during your experiments.

Troubleshooting Guide

Q1: My reaction temperature is rising unexpectedly. What should I do?

An unexpected temperature increase is a primary indicator of a potential thermal runaway. Immediate and calm action is crucial.

Immediate Actions:

- Stop all additions: Immediately cease the addition of any reagents to the reaction vessel.
- Enhance cooling: Increase the cooling rate to its maximum capacity. This may involve lowering the temperature of the cooling bath or increasing the flow rate of the coolant.
- Alert personnel: Inform colleagues and laboratory safety personnel of the situation.
- Prepare for emergency shutdown: Be ready to execute the emergency shutdown procedure for your specific setup. This may include quenching the reaction or activating a containment

system.

- Do not leave the reaction unattended: Monitor the temperature and other reaction parameters closely.

Follow-up Actions:

- If the temperature continues to rise despite maximum cooling, proceed with an emergency shutdown.
- If the temperature is brought under control, investigate the cause of the excursion before proceeding. Possible causes include incorrect reagent concentration, loss of cooling, or contamination.

Q2: I've observed gas evolution from my reaction that was not anticipated. What does this signify and how should I respond?

Unexpected gas evolution is a serious sign that the organic peroxide may be decomposing at an accelerated rate, which can lead to a rapid pressure buildup and potential for explosion.

Immediate Actions:

- Ensure adequate ventilation: Work in a well-ventilated fume hood.
- Do not seal the reaction vessel: A sealed system can lead to a catastrophic pressure explosion. Ensure any pressure relief devices are functioning correctly.
- Follow the steps for an unexpected temperature rise: As gas evolution is often accompanied by an exothermic decomposition, the steps outlined in Q1 are critical.
- Evacuate if necessary: If the gas evolution is rapid and cannot be controlled, evacuate the immediate area and activate emergency protocols.

Q3: My organic peroxide solution has changed color/developed solid precipitates. Is it safe to use?

A change in appearance, such as discoloration or the formation of crystals, can indicate peroxide decomposition or contamination.^[1] It is crucial to handle such materials with extreme

caution.

Action:

- Do not use the peroxide: The material may be unstable and highly sensitive to shock or heat.
- Do not attempt to open a container with visible crystals around the cap: This can be extremely dangerous as friction from opening the cap could initiate an explosion.^[1]
- Contact your institution's Environmental Health and Safety (EHS) office immediately for guidance on safe disposal.

Frequently Asked Questions (FAQs)

General Safety

Q4: What is thermal runaway in the context of organic peroxide reactions?

A thermal runaway is a situation where an exothermic reaction goes out of control. The heat generated by the reaction increases the reaction rate, which in turn generates more heat. This feedback loop can lead to a very rapid increase in temperature and pressure, potentially resulting in a fire or explosion.^[2] Organic peroxides are particularly susceptible to thermal runaway due to the unstable oxygen-oxygen bond in their structure.^[3]

Q5: What are the primary causes of thermal runaway with organic peroxides?

Several factors can initiate a thermal runaway:

- High Temperatures: Exceeding the safe operating temperature of the peroxide is a common cause.
- Contamination: Contact with incompatible materials such as metal salts, amines, strong acids, and bases can catalyze decomposition.^[2]
- Loss of Cooling: Failure of cooling systems can allow the heat from the reaction to accumulate.

- **Incorrect Concentration:** Using a higher concentration of peroxide than specified can lead to a more energetic reaction.
- **Confinement:** Running reactions in a closed system without proper pressure relief can lead to a pressure explosion.

Q6: What are SADT, Control Temperature, and Emergency Temperature?

These are critical safety parameters for the storage and handling of organic peroxides:

- **Self-Accelerating Decomposition Temperature (SADT):** The lowest temperature at which a substance in its commercial packaging will undergo a self-accelerating decomposition.^{[3][4][5]} This is the point where the rate of heat generation from decomposition exceeds the rate of heat loss to the surroundings.^[6]
- **Control Temperature (T_c):** The maximum temperature at which an organic peroxide can be safely transported and stored. It is set below the SADT to provide a margin of safety.
- **Emergency Temperature (T_e):** The temperature at which emergency procedures must be implemented. It is typically set 10°C below the SADT.^[5]

Data Presentation: Thermal Properties of Common Organic Peroxides

The following table summarizes the Self-Accelerating Decomposition Temperature (SADT) for several common organic peroxides. The Control Temperature (T_c) and Emergency Temperature (T_e) can be calculated based on the SADT.

Organic Peroxide	Formulation	SADT (°C)
Benzoyl Peroxide	75% with water	80
Cumene Hydroperoxide	80-85%	70 - 75
Dicumyl Peroxide	98%	90
Methyl Ethyl Ketone Peroxide	in Dimethyl phthalate	60 - 75

Note: SADT values are dependent on the formulation and package size. Always refer to the Safety Data Sheet (SDS) for the specific product you are using.

Calculation of Control and Emergency Temperatures:

- Control Temperature (T_c):
 - $SADT \leq 20^\circ C$: $T_c = SADT - 20^\circ C$
 - $20^\circ C < SADT \leq 35^\circ C$: $T_c = SADT - 15^\circ C$
 - $SADT > 35^\circ C$: $T_c = SADT - 10^\circ C$
- Emergency Temperature (T_e): $T_e = SADT - 10^\circ C$ ^[5]

Experimental Protocols

Q7: How can I assess the thermal stability of a new organic peroxide or reaction mixture?

Several calorimetric techniques are used to evaluate thermal hazards. The primary methods include Differential Scanning Calorimetry (DSC), Vent Sizing Package 2 (VSP2), and the Heat Accumulation Storage Test (HAST) for determining the SADT.

Detailed Methodology: Differential Scanning Calorimetry (DSC) for Thermal Stability Screening

Objective: To determine the onset temperature of decomposition and the heat of decomposition for an organic peroxide or reaction mixture.

Materials and Equipment:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed sample pans (e.g., gold-plated copper, high-pressure stainless steel)
- Organic peroxide sample or reaction mixture
- Inert reference material (e.g., empty sealed pan)

- Syringe or micropipette for sample loading

Procedure:

- Sample Preparation:
 - Carefully weigh 1-5 mg of the sample into a pre-weighed DSC pan. For liquids, use a syringe to transfer the sample.
 - Hermetically seal the pan to prevent evaporation and contain any pressure generated during decomposition. For highly energetic materials, high-pressure crucibles are recommended.
- Instrument Setup:
 - Place the sealed sample pan and an empty reference pan into the DSC cell.
 - Purge the cell with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min).
- Thermal Program:
 - Equilibrate the sample at a starting temperature well below the expected decomposition temperature (e.g., 25°C).
 - Ramp the temperature at a constant heating rate, typically between 2-10°C/min. A common rate for screening is 5°C/min.^[7]
 - Continue heating until the decomposition is complete, as indicated by the return of the DSC signal to the baseline.
- Data Analysis:
 - Plot the heat flow (W/g) as a function of temperature (°C).
 - Determine the onset temperature of the exothermic decomposition, which is typically calculated as the intersection of the baseline with the tangent of the steepest part of the exotherm.

- Integrate the area under the exothermic peak to calculate the heat of decomposition (ΔH_d) in J/g.

Detailed Methodology: Vent Sizing Package 2 (VSP2) for Adiabatic Decomposition Analysis

Objective: To measure the temperature and pressure rise rates of a runaway reaction under adiabatic conditions, providing data for emergency relief system design.

Materials and Equipment:

- Vent Sizing Package 2 (VSP2) apparatus
- Test cell (e.g., 120 mL, stainless steel or Hastelloy) with a low phi-factor (thermal inertia)
- Magnetic or mechanical stirrer
- Thermocouple and pressure transducer
- Sample (typically 40-100 g)

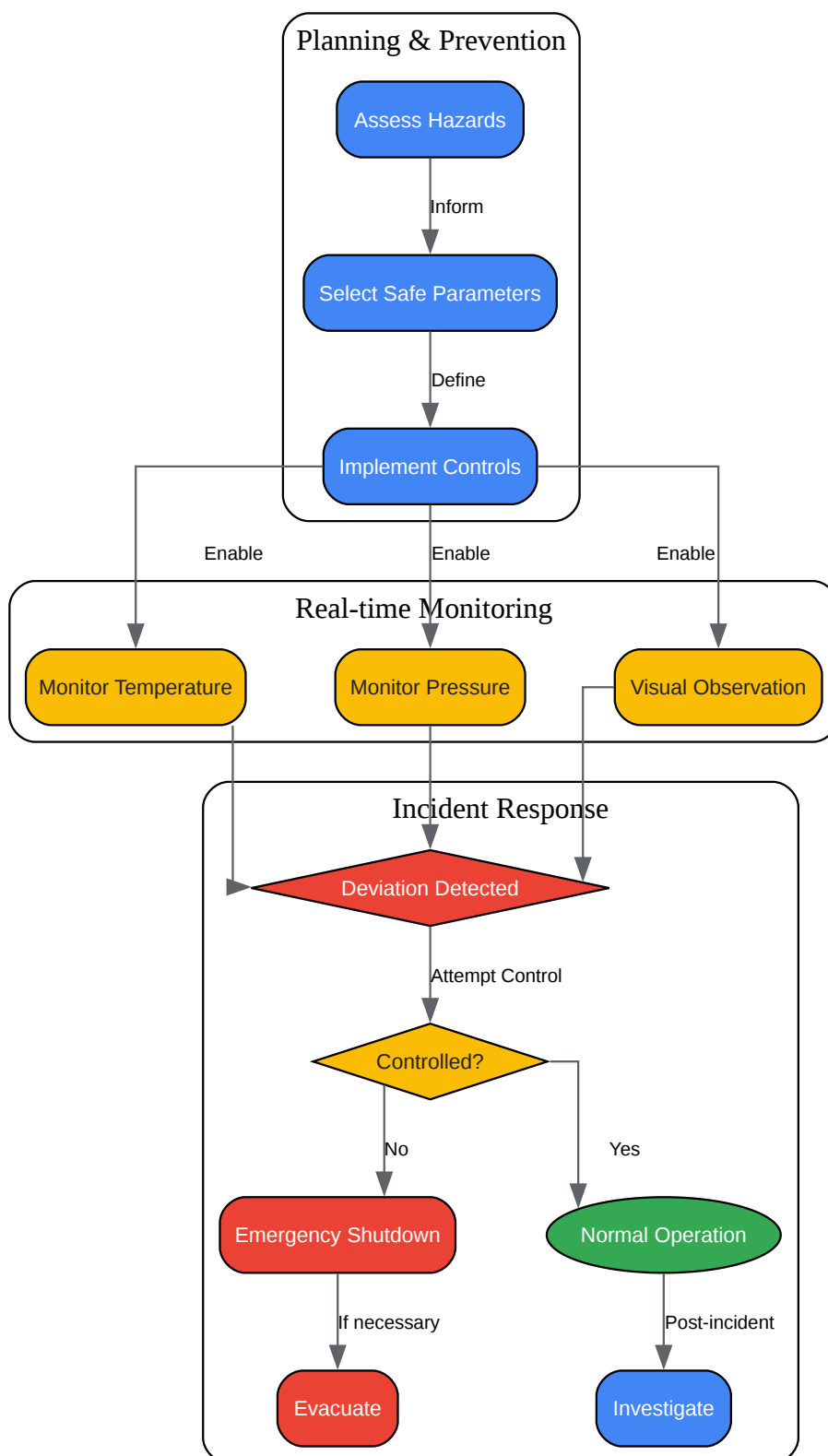
Procedure:

- System Assembly:
 - Load the sample into the test cell.
 - Insert the stirrer and assemble the test cell with the thermocouple and pressure transducer.
 - Place the test cell inside the VSP2 containment vessel.
- Experimental Setup (Heat-Wait-Search Mode):
 - Heat: The system heats the sample to a specified starting temperature.
 - Wait: The system holds the sample at this temperature for a defined period to allow for thermal equilibration.

- Search: The system monitors the sample temperature for a self-heating rate that exceeds a predefined threshold (e.g., 0.02 °C/min).
- Data Acquisition:
 - Once an exotherm is detected, the VSP2 heaters will track the sample temperature to maintain adiabatic conditions (i.e., no heat loss to the surroundings).
 - The temperature and pressure of the sample are recorded as a function of time.
- Data Analysis:
 - Plot temperature and pressure versus time.
 - Calculate the rates of temperature rise (dT/dt) and pressure rise (dP/dt) as a function of temperature.
 - This data can be used to determine the time to maximum rate (TMR) and to size an appropriate emergency relief system.[\[8\]](#)

Visualizations

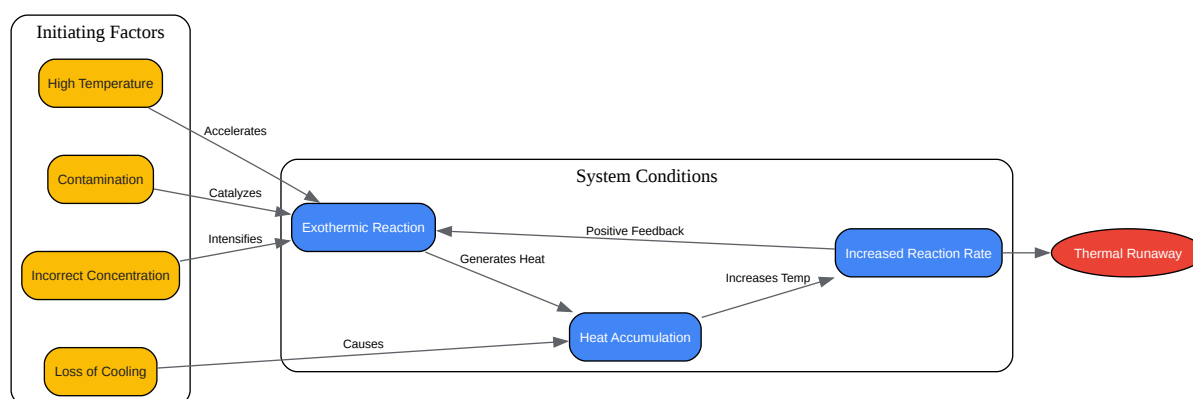
Logical Workflow for Managing Thermal Runaway Risk



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Caption: A workflow for mitigating thermal runaway risk.

Factors Contributing to Thermal Runaway



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Caption: The cycle of factors leading to thermal runaway.

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